

Laurylamine Hydrochloride: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Laurylamine hydrochloride*

Cat. No.: *B1198900*

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Introduction

Laurylamine hydrochloride, also known as dodecylamine hydrochloride, is a cationic surfactant with a wide range of applications in research and development, including in the formulation of drug delivery systems. As with any chemical substance, a thorough understanding of its hazard profile and proper handling procedures is paramount to ensure the safety of laboratory personnel and the integrity of experimental work. This in-depth technical guide provides a comprehensive overview of the safety data for **laurylamine hydrochloride**, including detailed handling precautions, emergency procedures, and relevant experimental protocols.

Physicochemical and Toxicological Data

The following tables summarize the key physicochemical and toxicological properties of **laurylamine hydrochloride**. This data has been compiled from various safety data sheets and toxicological studies.

Table 1: Physicochemical Properties of **Laurylamine Hydrochloride**

Property	Value	Reference
CAS Number	929-73-7	
Molecular Formula	C ₁₂ H ₂₈ ClN	
Molecular Weight	221.81 g/mol	
Appearance	White solid	
Melting Point	196-198 °C	
Boiling Point	247-249 °C	
Solubility in Water	~78 mg/L at 25 °C	

Table 2: Toxicological Data for **Laurylamine Hydrochloride**

Endpoint	Result	Species	Method
Acute Oral Toxicity (LD50)	> 2000 mg/kg bw[1]	Rat	OECD Guideline 423[1][2][3][4]
Acute Dermal Irritation	Non-irritant[5][6]	Rabbit	OECD Guideline 404[5][6][7][8]
Skin Corrosion	No data available	OECD Guideline 431	
Eye Irritation	Data not available	OECD Guideline 492	
Aquatic Toxicity (LC50, 96h)	1.546 - 1.948 mg/L[9]	Zebra fish (Danio rerio)	OECD Guideline 203[10][11][12][13]
Ready Biodegradability	Data not available	OECD Guideline 301F	

Experimental Protocols

Detailed methodologies for key toxicological assessments are crucial for the interpretation and replication of safety data. The following sections outline the fundamental principles of the OECD guidelines referenced in Table 2.

Acute Oral Toxicity (OECD Guideline 423)

The acute toxic class method is a stepwise procedure using a limited number of animals to estimate the acute oral toxicity of a substance.^{[1][2][3][4]}

Methodology:

- Test Animals: Typically, young adult female rats are used.^[1]
- Housing and Feeding: Animals are housed in standard conditions with access to food and water, with a fasting period before dosing.
- Dose Administration: The test substance is administered in a single oral dose via gavage.
- Stepwise Procedure: The study starts with a dose from one of four fixed levels (5, 50, 300, and 2000 mg/kg body weight). The outcome of the first step determines the next step:
 - If mortality occurs, the test is repeated at a lower dose level.
 - If no mortality occurs, a higher dose level is tested.
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.^[1]
- Endpoint: The LD50 is determined based on the dose level at which mortality is observed. For **laurylamine hydrochloride**, no mortality was observed at 2000 mg/kg, leading to an LD50 value of > 2000 mg/kg.^[1]

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.^{[5][6][7][8]}

Methodology:

- Test Animals: Albino rabbits are typically used.^{[5][6]}
- Test Site Preparation: A small area of the animal's back is clipped free of fur.

- Application: A 0.5 g or 0.5 mL sample of the test substance is applied to the prepared skin and covered with a semi-occlusive dressing for a 4-hour exposure period.[\[5\]](#)[\[6\]](#)
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The severity of the reactions is scored according to a standardized scale.
- Endpoint: The substance is classified based on the severity and reversibility of the skin reactions. **Laurylamine hydrochloride** was found to be non-irritating in a study following this guideline.[\[5\]](#)[\[6\]](#)

Fish, Acute Toxicity Test (OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of a test population of fish over a 96-hour period.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Methodology:

- Test Species: A sensitive freshwater fish species, such as the Zebra fish (*Danio rerio*), is used.[\[9\]](#)
- Test Conditions: Fish are exposed to a range of concentrations of the test substance in a semi-static or flow-through system for 96 hours.
- Observation: Mortality and any sublethal effects are recorded at 24, 48, 72, and 96 hours.[\[10\]](#)[\[11\]](#)
- Endpoint: The LC50 value and its 95% confidence limits are calculated. For **laurylamine hydrochloride**, the 96-hour LC50 was determined to be between 1.546 and 1.948 mg/L.[\[9\]](#)

Handling Precautions and Personal Protective Equipment (PPE)

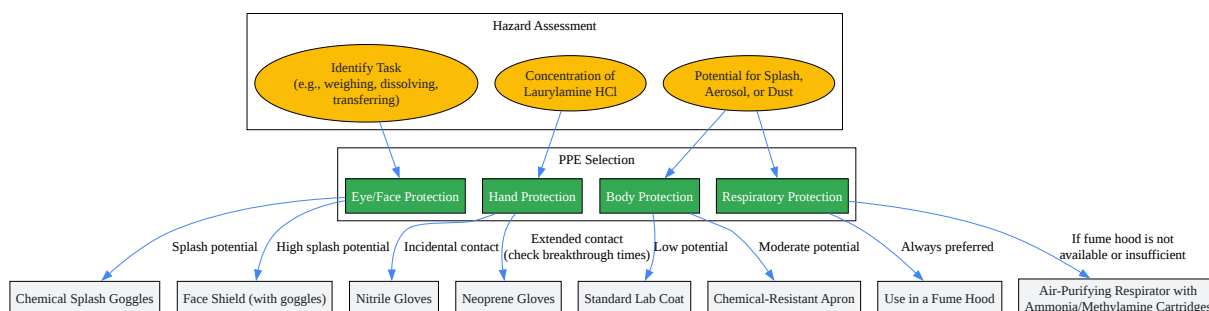
Given the hazardous properties of **laurylamine hydrochloride**, strict adherence to safety protocols is mandatory.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Ensure that an emergency eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical and should be based on a thorough risk assessment of the specific procedures being performed.



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Figure 1. Decision-making workflow for selecting appropriate Personal Protective Equipment (PPE).

Table 3: Recommended Personal Protective Equipment for Handling **Laurylamine Hydrochloride**

Protection Type	Recommendation	Rationale
Eye/Face Protection	Chemical splash goggles. A face shield may be required for operations with a high risk of splashing.	Protects against splashes which can cause serious eye damage.
Hand Protection	Nitrile or neoprene gloves. It is crucial to consult the manufacturer's glove selection chart for specific breakthrough times, as data for laurylamine hydrochloride is not readily available. General guidance suggests poor resistance of nitrile gloves to amines. ^[14]	Prevents skin contact, which can cause irritation or burns. ^{[15][16]}
Body Protection	A standard laboratory coat should be worn. For larger quantities or tasks with a higher splash potential, a chemical-resistant apron is recommended.	Protects skin and personal clothing from contamination.
Respiratory Protection	Work should be conducted in a chemical fume hood. If a fume hood is not available or ventilation is inadequate, a NIOSH-approved air-purifying respirator with cartridges suitable for ammonia and methylamine should be used. ^{[15][17][18][19][20]}	Prevents respiratory irritation from dust or aerosols. ^[15]

Hygiene Measures

- Wash hands thoroughly with soap and water after handling **laurylamine hydrochloride** and before eating, drinking, or smoking.

- Remove contaminated clothing immediately and wash it before reuse.

Emergency Procedures

Prompt and appropriate action is essential in the event of an emergency involving **laurylamine hydrochloride**.

First Aid Measures

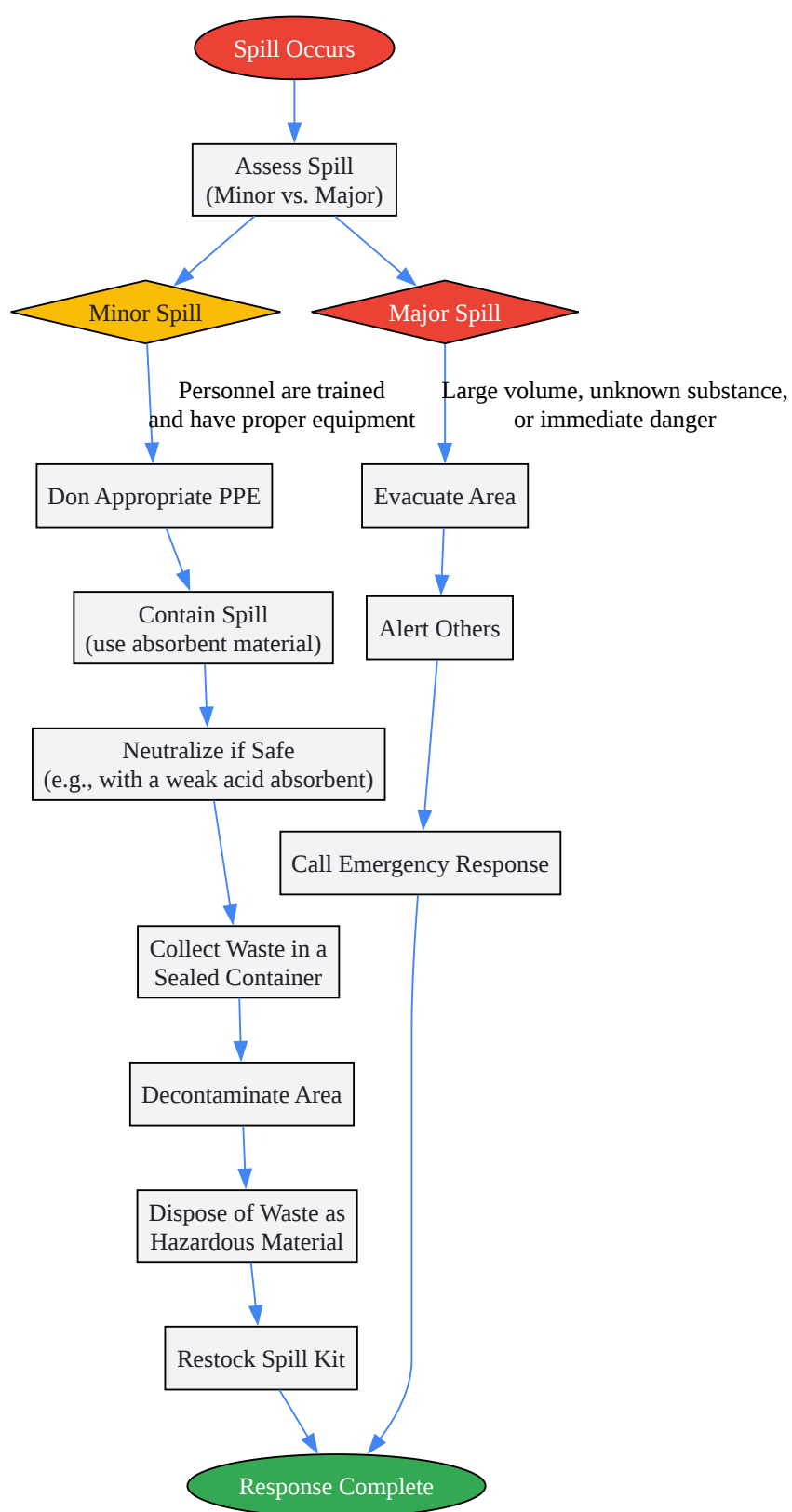
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Thermal decomposition may produce toxic fumes of nitrogen oxides and hydrogen chloride.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Accidental Release Measures

The following workflow outlines the general procedure for responding to a spill of **laurylamine hydrochloride**.



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Figure 2. Logical workflow for responding to a chemical spill.

Minor Spill (Small quantity, contained, and personnel are trained):

- Alert others in the immediate area.
- Don appropriate PPE as outlined in Table 3.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
- For corrosive amines, a neutralizing absorbent can be used cautiously.[\[21\]](#)
- Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.[\[22\]](#)
- Decontaminate the spill area with a suitable cleaning agent, followed by a water rinse.
- Dispose of all contaminated materials as hazardous waste.
- Restock the spill kit.

Major Spill (Large quantity, uncontained, or poses an immediate hazard):

- Evacuate the area immediately.[\[21\]](#)[\[22\]](#)
- Alert others and activate the nearest fire alarm if necessary.
- Call emergency services and provide them with the identity and nature of the spilled material.[\[21\]](#)[\[22\]](#)
- Only trained emergency response personnel should attempt to clean up a major spill.

Conclusion

Laurylamine hydrochloride presents moderate hazards that require careful management in a laboratory setting. While it has low acute oral toxicity and is not a skin irritant, its potential for serious eye damage and high aquatic toxicity necessitates stringent adherence to safety protocols. By implementing the engineering controls, personal protective equipment, and emergency procedures outlined in this guide, researchers, scientists, and drug development

professionals can handle **laurylamine hydrochloride** safely and effectively, minimizing risks to themselves and the environment. A thorough understanding and application of this information are essential for a safe and productive research environment.

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